

# Application Note: Electrochemical Detection of Sesamol using Square Wave Voltammetry

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## Compound of Interest

Compound Name: Sesamol

Cat. No.: B190485

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## Introduction

**Sesamol**, a phenolic compound predominantly found in sesame seeds and sesame oil, is a potent antioxidant with various health benefits, including anticancer and anti-aging properties.[1][2] Its antioxidant activity makes it a crucial compound to monitor in food products and pharmaceutical formulations.[3] Square wave voltammetry (SWV) has emerged as a rapid, sensitive, and cost-effective electrochemical technique for the quantitative analysis of **sesamol**. [4] This application note provides a detailed protocol for the determination of **sesamol** using SWV, particularly with a boron-doped diamond electrode (BDDE), which offers the advantage of being used without surface modification.[5][1][2][6]

## Principle

Square wave voltammetry is a pulse voltammetric technique that offers high sensitivity by discriminating against charging (capacitance) current.[7] The waveform involves a symmetrical square wave superimposed on a staircase potential. The current is sampled at the end of both the forward and reverse pulses, and the difference in current is plotted against the potential. This results in a peak-shaped voltammogram where the peak height is directly proportional to the concentration of the analyte. The electrochemical detection of **sesamol** is based on its oxidation at the working electrode surface.

## Instrumentation and Reagents

- Potentiostat/Galvanostat: Capable of performing square wave voltammetry.

- Electrochemical Cell: A standard three-electrode setup.
  - Working Electrode: Boron-Doped Diamond Electrode (BDDE)
  - Reference Electrode: Ag/AgCl (3 M KCl)
  - Counter Electrode: Platinum wire
- Reagents:
  - **Sesamol** standard
  - Supporting Electrolyte: e.g., 0.1 M HClO<sub>4</sub> or a suitable buffer solution (e.g., phosphate buffer). The choice of electrolyte and pH can influence the analysis.[8]
  - Ethanol or other suitable solvents for preparing stock solutions.[9]
  - Deionized water

## Experimental Protocol

### Electrode Preparation

- Before each measurement, polish the BDDE with alumina slurry on a polishing pad.
- Rinse the electrode thoroughly with deionized water and sonicate for a few minutes to remove any residual alumina particles.
- Dry the electrode before use.

### Solution Preparation

- **Sesamol** Stock Solution: Prepare a standard stock solution of **sesamol** (e.g., 1 mM) in a suitable solvent like ethanol.
- Working Standards: Prepare a series of working standard solutions by diluting the stock solution with the supporting electrolyte to achieve the desired concentration range for the calibration curve.

## Square Wave Voltammetry Parameters

The optimal SWV parameters should be determined experimentally. Typical parameters for **sesamol** detection are:

- Potential Range: Scan over a potential range that covers the oxidation peak of **sesamol** (e.g., +0.4 V to +1.2 V vs. Ag/AgCl).
- Frequency (f): 15 Hz to 120 Hz.[\[7\]](#)[\[4\]](#)
- Pulse Amplitude ( $\Delta E$ ): 25 mV to 80 mV.[\[4\]](#)
- Step Potential ( $\Delta E_s$ ): 4 mV to 5 mV.[\[4\]](#)

## Measurement Procedure

- Pipette a known volume of the supporting electrolyte into the electrochemical cell.
- Immerse the electrodes in the solution.
- Run a blank scan (supporting electrolyte only) to obtain the background signal.
- Add a known volume of the **sesamol** working standard to the cell.
- Stir the solution for a defined period (e.g., 60 seconds) to ensure homogeneity.
- Stop stirring and allow the solution to become quiescent.
- Initiate the SWV scan and record the voltammogram.
- Repeat the measurement for each standard solution in the calibration series.

## Data Analysis

- Subtract the background voltammogram from the voltammograms of the **sesamol** standards.
- Measure the peak current for each concentration.

- Construct a calibration curve by plotting the peak current versus the **sesamol** concentration.
- Perform a linear regression analysis to determine the equation of the line and the correlation coefficient ( $R^2$ ).
- For unknown samples, prepare the sample in the supporting electrolyte and perform the SWV measurement under the same conditions.
- Use the calibration curve to determine the concentration of **sesamol** in the unknown sample.

## Quantitative Data

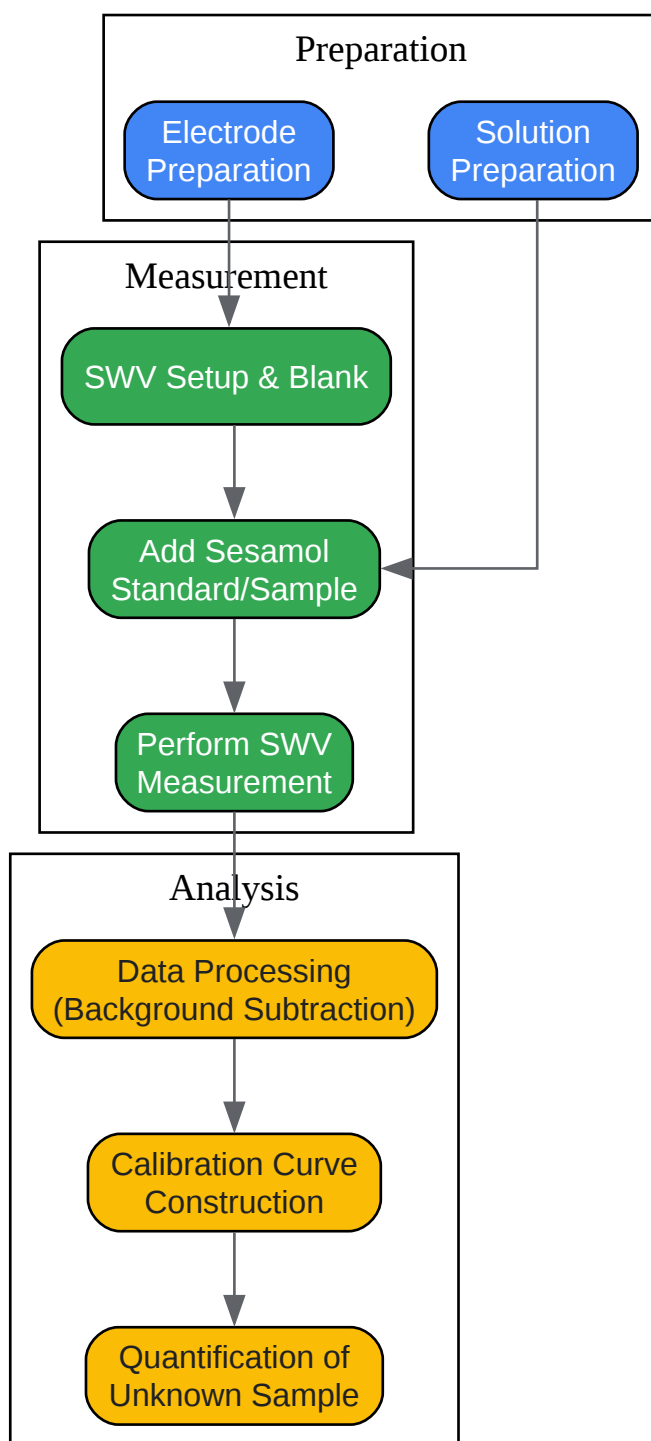
The following table summarizes the quantitative data for the determination of **sesamol** using square wave voltammetry with a boron-doped diamond electrode.

Parameter	Value	Reference
Linear Range	0.2 $\mu\text{M}$ to 1000 $\mu\text{M}$	[5][1][2][6]
Limit of Detection (LOD)	85 nM	[5][1][2][6]
Relative Standard Deviation (RSD)	2.1% (for 1 $\mu\text{M}$ , $n=3$ )	[5][1][2]

Another study reported a linear range of 3.0 to 140.0  $\mu\text{mol L}^{-1}$  with a limit of detection of 0.71  $\mu\text{mol L}^{-1}$ . [8]

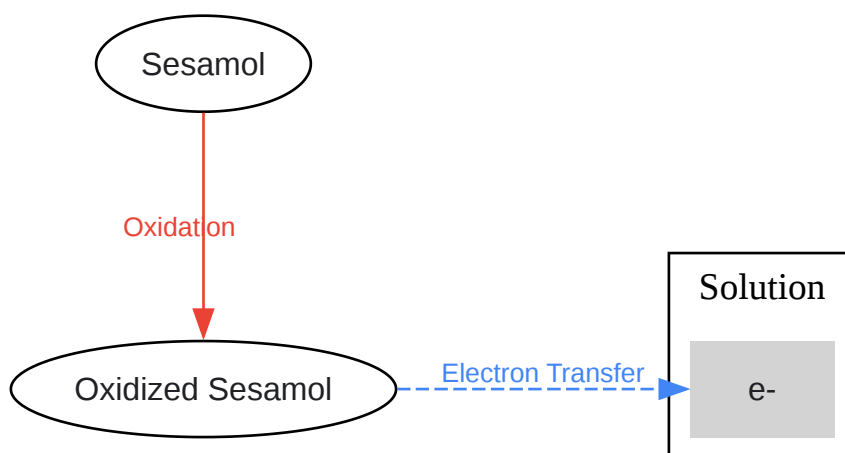
## Visualizations

Below are diagrams illustrating the key processes in the electrochemical detection of **sesamol**.



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Caption: Experimental workflow for **sesamol** detection.



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Caption: Electrochemical oxidation of **sesamol**.

## Conclusion

Square wave voltammetry offers a reliable and sensitive method for the determination of **sesamol**. The use of a boron-doped diamond electrode provides a stable and reproducible platform for analysis without the need for complex surface modifications. This application note provides a comprehensive protocol that can be adapted by researchers and professionals in the fields of food science, pharmaceuticals, and quality control for the accurate quantification of **sesamol**.

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